

Essential Safety and Disposal Protocols for BMS-986169

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of investigational compounds like **BMS-986169** are paramount to ensuring laboratory safety and environmental protection. While a specific Safety Data Sheet (SDS) from the primary manufacturer, Bristol Myers Squibb, is not publicly available, information from chemical suppliers and established guidelines for hazardous waste provide a framework for its responsible management.

BMS-986169, a potent and selective negative allosteric modulator of the GluN2B subunit of the N-methyl-D-aspartate (NMDA) receptor, requires careful handling due to its pharmacological activity. Unused or waste **BMS-986169** should be treated as hazardous chemical waste.

Key Physicochemical and Preclinical Data

To inform handling and disposal procedures, a summary of relevant data for **BMS-986169** is presented below.



Property	Value	Reference
Chemical Name	(R)-3-((3S,4S)-3-fluoro-4-(4-hydroxyphenyl)piperidin-1-yl)-1-(4-methylbenzyl)pyrrolidin-2-one	
CAS Number	1801151-08-5	[1]
Molecular Formula	C23H27FN2O2	
Molecular Weight	382.48 g/mol	
Melting Point	186 °C	[2]
Aqueous Solubility (pH 7.4)	2 μg/mL	[2]
LogD	2.9	[2]
Metabolic Stability	Poor in rodent liver microsomes (T½ = 2.7–3.5 min); marginally better in higher species (T½ = 6.0–25 min)	[2]
Known Hazards	Based on its potent pharmacological activity, it should be handled with care to avoid accidental exposure. Specific toxicological properties are not fully elucidated in publicly available literature.	

Experimental Protocols: Disposal Procedures

The following step-by-step guide outlines the recommended procedure for the disposal of **BMS-986169** and associated contaminated materials. This protocol is based on general best practices for chemical and pharmaceutical waste disposal.

1. Waste Identification and Segregation:



- Pure Compound (Solid): Unused or expired BMS-986169 solid waste should be collected in a designated, clearly labeled hazardous waste container.
- Solutions: Solutions containing BMS-986169 should be collected in a separate, compatible, and clearly labeled hazardous liquid waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.
- Contaminated Labware: Disposable items such as gloves, pipette tips, and vials that have come into direct contact with BMS-986169 should be considered contaminated solid waste.
 These should be collected in a designated, lined container for hazardous solid waste.
- Empty Containers: "Empty" containers that held **BMS-986169** should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous liquid waste. After rinsing, the defaced container can typically be disposed of as non-hazardous waste, but institutional guidelines should be followed.[3]
- 2. Containerization and Labeling:
- Use only approved, leak-proof, and chemically compatible containers for waste collection.
- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "BMS-986169," and any other information required by your institution and local regulations.
- 3. Storage:
- Store waste containers in a designated, secure, and well-ventilated satellite accumulation area.
- Ensure that incompatible waste types are segregated to prevent accidental reactions.
- 4. Disposal:
- All waste containing BMS-986169 must be disposed of through a licensed hazardous waste disposal company.



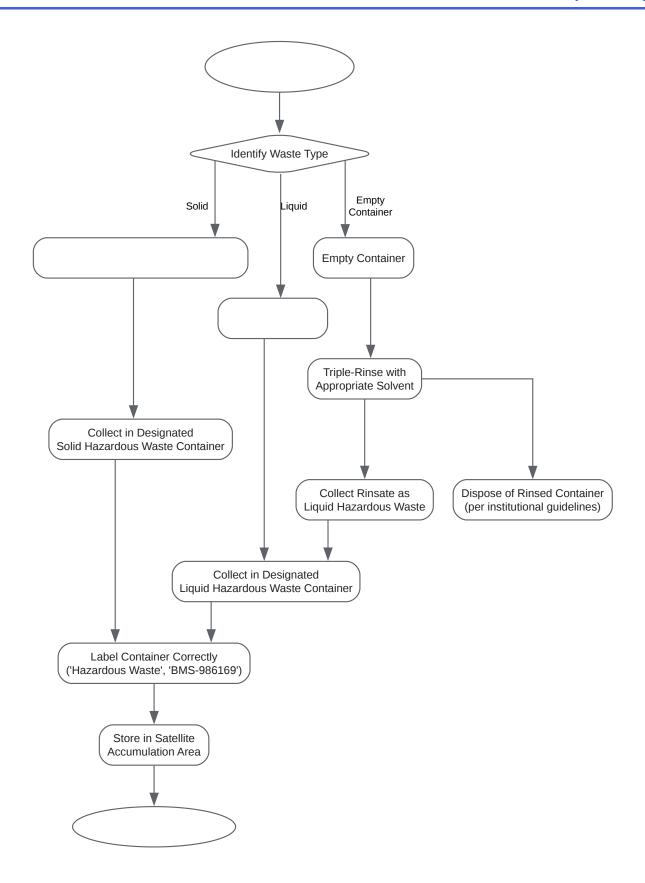


 Contact your institution's EHS department to schedule a waste pickup. Do not attempt to dispose of this compound down the drain or in the regular trash.

Logical Workflow for BMS-986169 Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **BMS-986169** waste.





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